

Application Notes and Protocols for Preclinical Evaluation of Alcohol Consumption in Rodents

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Compound of Interest

Compound Name: GR 128107

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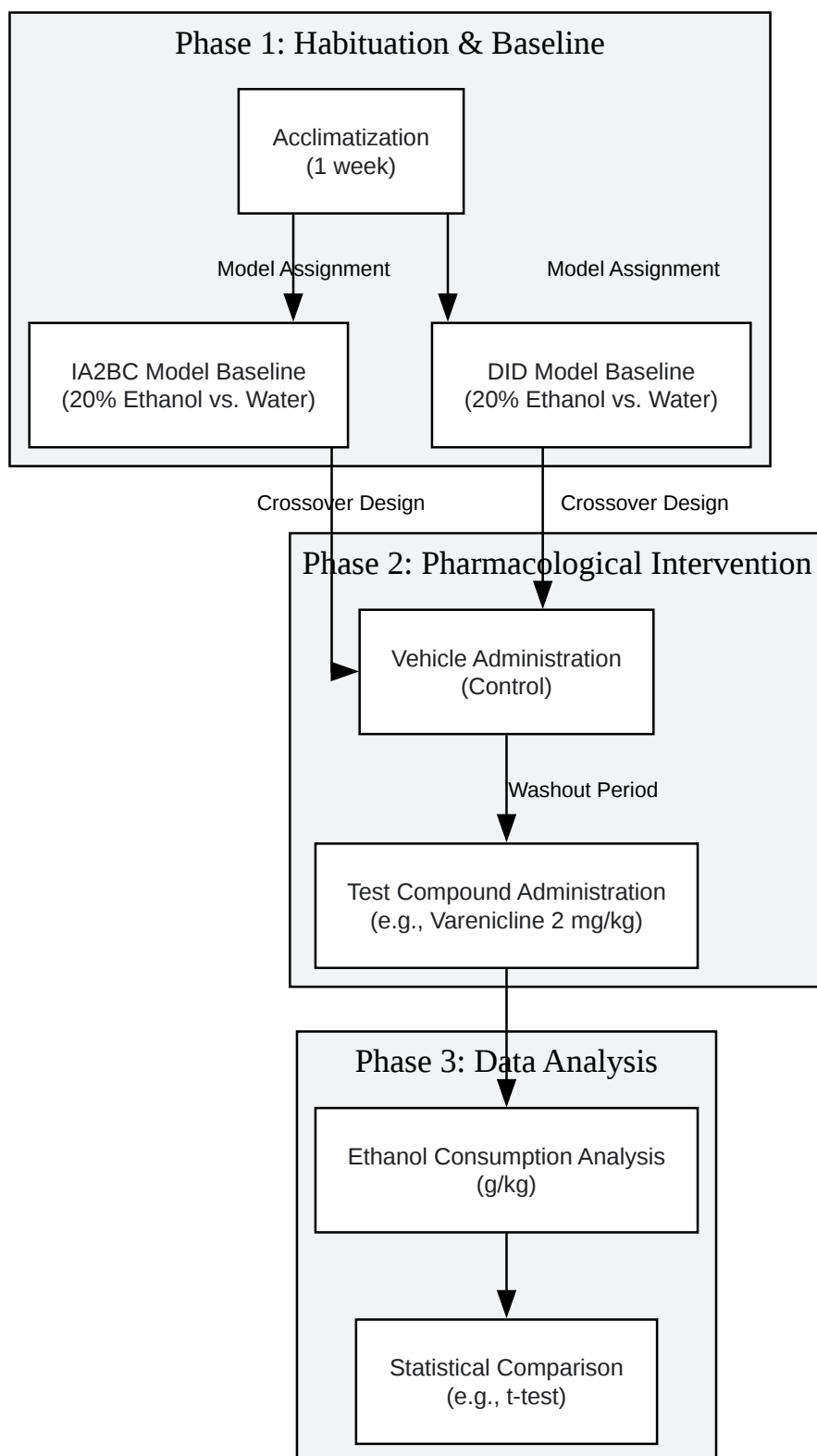
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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of two established rodent models for studying binge-like alcohol consumption: the Intermittent Access Two-Bottle Choice (IA2BC) model and the Drinking in the Dark (DID) model. The protocols outlined below are based on the methodologies described in Holgate et al., 2017, and are intended to guide researchers in setting up and executing these experiments for the preclinical evaluation of potential therapeutics for alcohol use disorder.

Overview of a Preclinical Experimental Workflow

The following diagram illustrates a typical workflow for evaluating the efficacy of a compound on voluntary alcohol consumption in rats using either the IA2BC or DID model.



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Figure 1: Experimental workflow for alcohol consumption studies in rats.

Quantitative Data Summary

The following tables summarize the quantitative data on ethanol and sucrose consumption from the comparative study of the IA2BC and DID models.

Table 1: Comparison of Ethanol (20%) Consumption in IA2BC and DID Models[1]

Parameter	Intermittent Access (IA2BC)	Drinking in the Dark (DID)	p-value
Consumption per Session (g/kg)			
First 30 min	0.73 ± 0.077	0.81 ± 0.074	0.0130
First 2 hours	1.28 ± 0.098	1.23 ± 0.093	NS
Weekly Consumption (g/kg/week)	10.56 ± 1.163	8.94 ± 0.687	0.2626
Hourly Consumption (g/kg/h)	0.14 ± 0.007	0.46 ± 0.013	< 0.0001

Data are presented as mean ± SEM (n=8 per group). NS = Not Significant.

Table 2: Effect of Varenicline (2 mg/kg) on Ethanol (20%) Consumption in the DID Model[1]

Time Point	Vehicle (g/kg)	Varenicline (g/kg)	p-value
30 min	Data not provided	Data not provided	0.0003
2 hours	Data not provided	Data not provided	< 0.0101
4 hours	Data not provided	Data not provided	< 0.0232

Varenicline significantly reduced ethanol consumption at 30 minutes and 2 hours compared to vehicle control (n=8).

Experimental Protocols

The following are detailed protocols for the Intermittent Access Two-Bottle Choice (IA2BC) and Drinking in the Dark (DID) models for studying alcohol consumption in rats.

Protocol 1: Intermittent Access Two-Bottle Choice (IA2BC) Model

Objective: To induce and measure high levels of voluntary ethanol consumption in rats.

Materials:

- Male Wistar rats (5 weeks old at the start of the experiment)[[1](#)]
- Standard rat housing cages
- Two drinking bottles per cage
- 20% (v/v) ethanol solution
- Tap water
- Animal scale

Procedure:

- Habituation: Acclimatize rats to the housing conditions for one week with ad libitum access to food and two bottles of water.[[1](#)]
- Ethanol Access: On Mondays, Wednesdays, and Fridays, provide each rat with two bottles: one containing 20% ethanol and the other containing tap water.[[2](#)]
- Water Access: On Tuesdays, Thursdays, Saturdays, and Sundays, replace the ethanol bottle with a second water bottle.
- Measurement:

- Weigh the ethanol and water bottles at the beginning of each 24-hour access period and at 30 minutes, 2 hours, and 24 hours after the start.[\[2\]](#)
- Record the body weight of each rat to calculate ethanol consumption in g/kg.
- Alternate the position of the ethanol bottle in each session to control for side preference.[\[2\]](#)
- Duration: Continue this cycle for the desired duration of the study (e.g., 12 weeks).[\[1\]](#)

Protocol 2: Drinking in the Dark (DID) Model

Objective: To model binge-like ethanol consumption in a limited access paradigm.

Materials:

- Male Wistar rats (5 weeks old at the start of the experiment)[\[1\]](#)
- Standard rat housing cages
- Two drinking bottles per cage
- 20% (v/v) ethanol solution
- Tap water
- Animal scale

Procedure:

- Habituation: Acclimatize rats to the housing conditions for one week with ad libitum access to food and two bottles of water.[\[1\]](#)
- Ethanol Access:
 - Three hours into the dark cycle, replace the water bottles with one bottle of 20% ethanol and one bottle of water.[\[2\]](#)
 - This access period lasts for 4 hours.

- This procedure is repeated daily from Monday to Friday.
- Measurement:
 - Weigh the ethanol and water bottles at the beginning of the 4-hour access period and at 30 minutes, 2 hours, and 4 hours after the start.[\[2\]](#)
 - Record the body weight of each rat to calculate ethanol consumption in g/kg.
- Duration: Continue this daily procedure for the desired duration of the study (e.g., 12 weeks).[\[1\]](#)

Protocol 3: Pharmacological Intervention

Objective: To assess the effect of a test compound on ethanol consumption.

Materials:

- Rats with a stable baseline of ethanol consumption from either the IA2BC or DID model.
- Test compound (e.g., varenicline, 2 mg/kg)[\[1\]](#)
- Vehicle solution
- Syringes for administration (e.g., intraperitoneal injection)

Procedure:

- Baseline: Establish a stable baseline of ethanol consumption in the chosen model.
- Administration: Administer the test compound or vehicle at a predetermined time before the ethanol access period. For example, varenicline (2 mg/kg) or vehicle was administered once weekly in a pseudorandom order.[\[1\]](#)
- Measurement: Measure ethanol and water consumption as described in the respective model protocols.
- Crossover Design: A crossover design where each animal serves as its own control is recommended. This involves administering the vehicle on one test day and the test

compound on another, with a sufficient washout period in between.[1]

Signaling Pathways in Alcohol Consumption

Chronic alcohol consumption leads to complex neuroadaptations in various signaling pathways within the brain's reward and stress systems. The diagram below illustrates some of the key neurotransmitter systems and intracellular signaling cascades implicated in alcohol addiction.

Figure 2: Signaling pathways involved in alcohol consumption and addiction.

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References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. [Frontiers | A Rat Drinking in the Dark Model for Studying Ethanol and Sucrose Consumption](#) [[frontiersin.org](https://www.frontiersin.org)]
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